

In-Depth Technical Guide: Chemical Identifiers of Zidovudine-d4

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Compound of Interest

Compound Name: Zidovudine-d4

Cat. No.: B12371210

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For researchers, scientists, and professionals engaged in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the chemical identifiers for **Zidovudine-d4**, a deuterated analog of the antiretroviral drug Zidovudine. Due to the nature of isotopically labeled compounds, some identifiers are not always available. This document clarifies the available data for **Zidovudine-d4** and provides the corresponding identifiers for the parent compound, Zidovudine, for comparative reference.

Summary of Chemical Identifiers

The following table summarizes the key chemical identifiers for both **Zidovudine-d4** and its non-deuterated parent compound, Zidovudine.

Identifier	Zidovudine-d4	Zidovudine
CAS Number	Not Available	30516-87-1[1]
PubChem CID	Not Available	35370[1]
ChemSpider ID	Not Available	32555
IUPAC Name	1-[(2R,4S,5S)-4-azido-5-(hydroxymethyl)oxolan-2-yl]-5-(trideuteriomethyl)pyrimidine-2,4-dione; 2',3'-dideoxy-5'-(deuteriooxymethyl)-5-(methyl-d3)-thymidine (representative names)	1-[(2R,4S,5S)-4-azido-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4-dione[1]
InChI	Not Available	InChI=1S/C10H13N5O4/c1-5-3-15(10(18)12-9(5)17)8-2-6(13-14-11)7(4-16)19-8/h3,6-8,16H,2,4H2,1H3,(H,12,17,18)/t6-,7+,8+/m0/s1[1]
InChIKey	Not Available	HBOMLICNUCNMMY-XLPZGREQSA-N[1]
Canonical SMILES	OC[C@@H]1--INVALID-LINK--C--INVALID-LINK--O1	CC1=CN(C(=O)NC1=O)[C@H]2C--INVALID-LINK--CO">C@@HN=[N+]=[N-][1]
Molecular Formula	C10H9D4N5O4	C10H13N5O4[1]

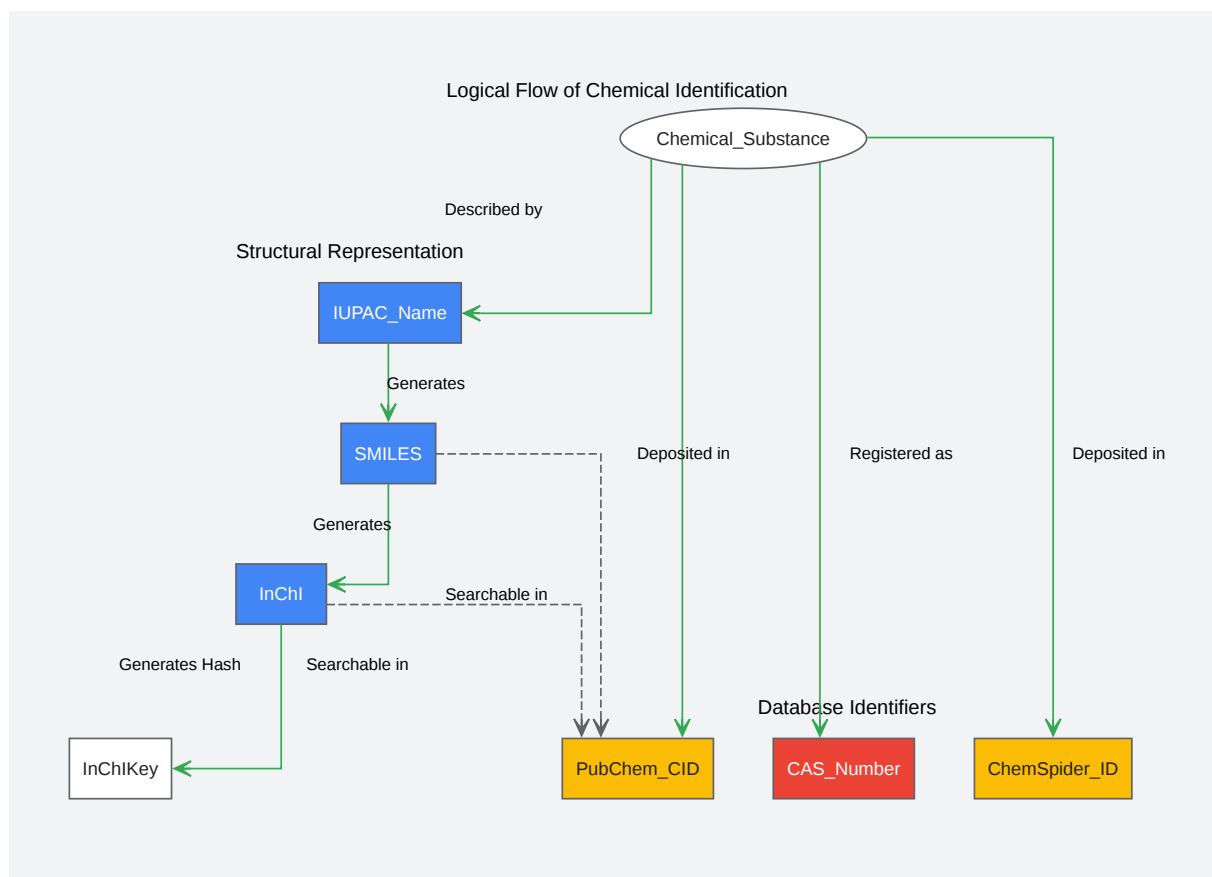
Note: The CAS Number for **Zidovudine-d4** is often not assigned or is listed as not available by chemical suppliers[2]. The CAS number for the unlabeled parent compound is frequently used for reference. Similarly, a specific PubChem Compound ID (CID) for this particular deuterated analog of Zidovudine has not been found. The provided SMILES for **Zidovudine-d4** reflects the isotopic labeling.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis, purification, and analysis of **Zidovudine-d4**, as well as diagrams of its metabolic and signaling pathways, are beyond the scope of this document. Such information is typically found in specialized scientific literature and patent documents. Researchers are encouraged to consult these resources for in-depth methodological details.

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical and logical relationships between the different types of chemical identifiers.



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Caption: Relationship between chemical structure representations and database identifiers.

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References

- 1. Zidovudine | C10H13N5O4 | CID 35370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Zidovudine-D4 - Acanthus Research [acanthusresearch.com]
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